

Personal protective equipment for handling Diphenylacetylene

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Compound of Interest

Compound Name: *Diphenylacetylene*

Cat. No.: *B1204595*

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Essential Safety and Handling Guide for Diphenylacetylene

This guide provides critical safety and logistical information for the handling and disposal of **Diphenylacetylene**, tailored for researchers, scientists, and professionals in drug development. Following these procedures will help ensure a safe laboratory environment.

Chemical Properties and Hazards

Diphenylacetylene is a colorless to pale yellow solid.^[1] While it is considered non-hazardous according to GHS classifications, it is crucial to treat all laboratory chemicals with caution, as unforeseen reactions are always a possibility.^[2] The toxicological properties of this material have not been fully investigated.^[3] It may cause eye, skin, and respiratory tract irritation.^[3]

Quantitative Data Summary

Property	Value	References
Molecular Formula	C ₁₄ H ₁₀	[4][5]
Molar Mass	178.234 g·mol ⁻¹	[4]
Appearance	Colorless to pale yellow solid/crystalline rods	[1][2][4]
Melting Point	58 - 62.5 °C (136.4 - 144.5 °F)	[4][6][7]
Boiling Point	170 °C (338 °F) at 19 mmHg	[4][6][7]
Density	~0.99 - 1.136 g/cm ³	[4][8]
Solubility	Insoluble in water. Soluble in ether and hot alcohol.	[2][8]

Operational Plan: Step-by-Step Guidance

A systematic approach to handling **Diphenylacetylene** is essential to minimize exposure and prevent contamination.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Always handle **Diphenylacetylene** in a well-ventilated area.[3]
- A chemical fume hood is recommended, especially when working with powders to avoid generating dust.[2][9]

Personal Protective Equipment (PPE): The following PPE is mandatory when handling **Diphenylacetylene**:

- Eye Protection: Chemical safety goggles or glasses with side shields are required.[9][10]
- Hand Protection: Due to the aromatic hydrocarbon nature of **Diphenylacetylene**, specific glove materials are recommended for optimal protection.

- Viton/Butyl gloves offer excellent resistance to aromatic hydrocarbons.[2]
- Polyvinyl alcohol (PVA) gloves also show good resistance to aromatic solvents, but should not be used in the presence of water or water-based solutions.[4][5]
- Nitrile gloves are a good general-use option and provide resistance to some solvents, oils, and greases.[11] Thicker nitrile gloves (e.g., 8 mil) are preferable.[12]
- Always inspect gloves for tears or punctures before use and remove and replace them immediately if splash contact occurs.
- Body Protection: A flame-resistant lab coat that is fully buttoned is required to protect against splashes.[9][10]
- Footwear: Closed-toe shoes must be worn in the laboratory.[9]

Handling Procedure

- Preparation: Before handling, ensure all necessary PPE is worn correctly and the work area (preferably a fume hood) is clean and uncluttered.
- Weighing: When weighing the solid, do so on a tared weigh boat or paper within a fume hood or other ventilated enclosure to minimize the risk of inhaling dust. Avoid generating dust during transfer.[2][3]
- Transfer: Use a spatula or other appropriate tool to transfer the solid. If transferring to a reaction vessel, do so carefully to prevent spillage.
- In Solution: When dissolving **Diphenylacetylene** in a solvent, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water.[3][6] Clean any contaminated surfaces.

Storage

- Store **Diphenylacetylene** in a tightly closed container in a cool, dry, and well-ventilated area. [3][11]

- Keep it away from incompatible substances such as strong oxidizing agents.[3][8]

Accidental Release Measures

- In case of a spill, ensure the area is well-ventilated.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, sealed container for disposal.[3][11] Wiping up dust with a damp paper towel can help avoid making it airborne.[2]
- Wash the spill site after the material has been collected.[2]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[3]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of water. Seek immediate medical attention.[3]

Disposal Plan

Proper disposal of **Diphenylacetylene** and its contaminated waste is crucial to ensure environmental safety and regulatory compliance.

Waste Segregation and Collection

- Designated Waste Container: All solid waste contaminated with **Diphenylacetylene** (e.g., weigh boats, contaminated paper towels, gloves) must be collected in a designated hazardous waste container.

- Non-Halogenated Solid Waste: **Diphenylacetylene** is a non-halogenated organic compound. It should be disposed of in a container specifically labeled for "Non-Halogenated Solid Organic Waste".[\[7\]](#)[\[13\]](#) Do not mix with halogenated waste.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "**Diphenylacetylene**".[\[7\]](#)[\[14\]](#) The accumulation start date should also be clearly marked.
- Container Integrity: The waste container must be in good condition, compatible with the chemical, and kept securely closed except when adding waste.[\[7\]](#)[\[14\]](#)

Disposal of Empty Containers

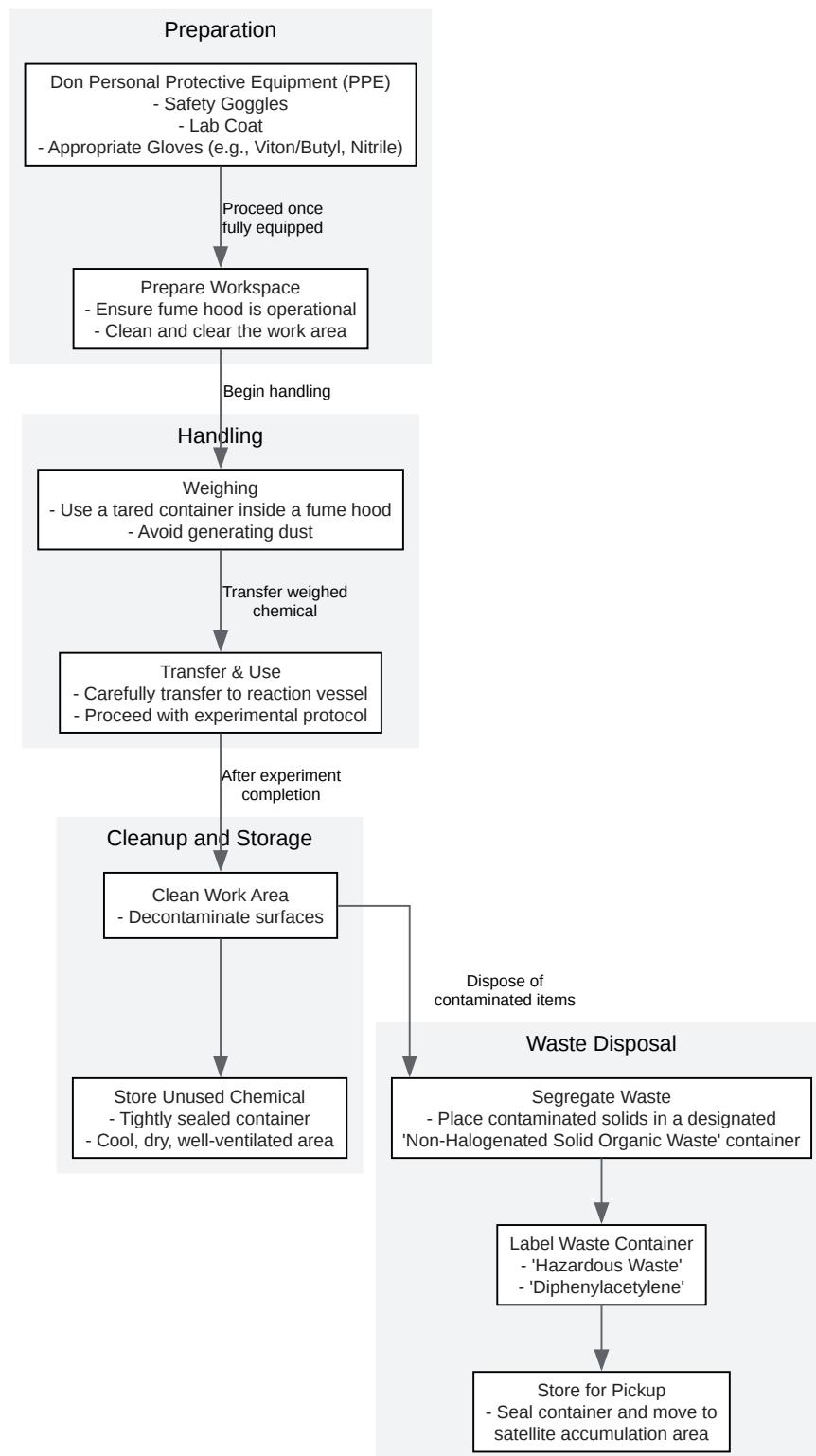
- The original container of **Diphenylacetylene** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
- The first rinseate is considered hazardous and must be collected as liquid chemical waste. [\[14\]](#)
- After thorough rinsing and air-drying, the label on the empty container should be defaced or removed before disposal as regular solid waste.[\[14\]](#)

Requesting Waste Pickup

- Store the sealed and labeled hazardous waste container in a designated satellite accumulation area.
- Once the container is full, or in accordance with your institution's guidelines, request a pickup from your institution's Environmental Health and Safety (EHS) department.

Workflow Diagram

Diphenylacetylene Handling and Disposal Workflow

[Click to download full resolution via product page](#)**Caption: Workflow for the safe handling and disposal of Diphenylacetylene.**

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